

Applications of 2,3-Dihydroxypropyl Acetate in Biotechnology: Application Notes and Protocols

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Compound of Interest

Compound Name: 2,3-Dihydroxypropyl acetate

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Introduction

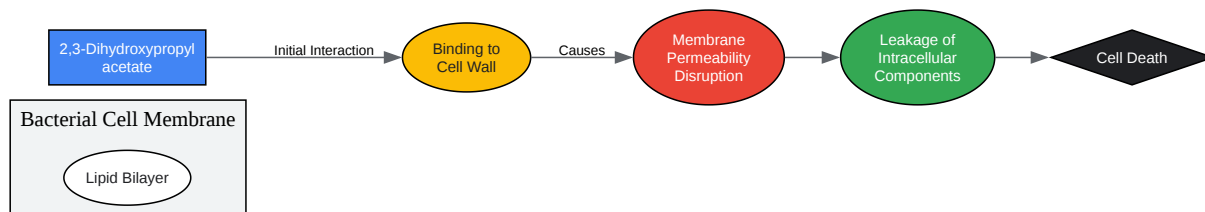
2,3-Dihydroxypropyl acetate (2,3-DHPA), a glycerol derivative, is emerging as a compound of interest in various biotechnological fields. Its chemical structure, possessing both hydroxyl and acetyl groups, imparts unique properties that are being explored for antimicrobial applications and as a substrate in biocatalysis. This document provides detailed application notes and experimental protocols for the utilization of 2,3-DHPA in these key areas.

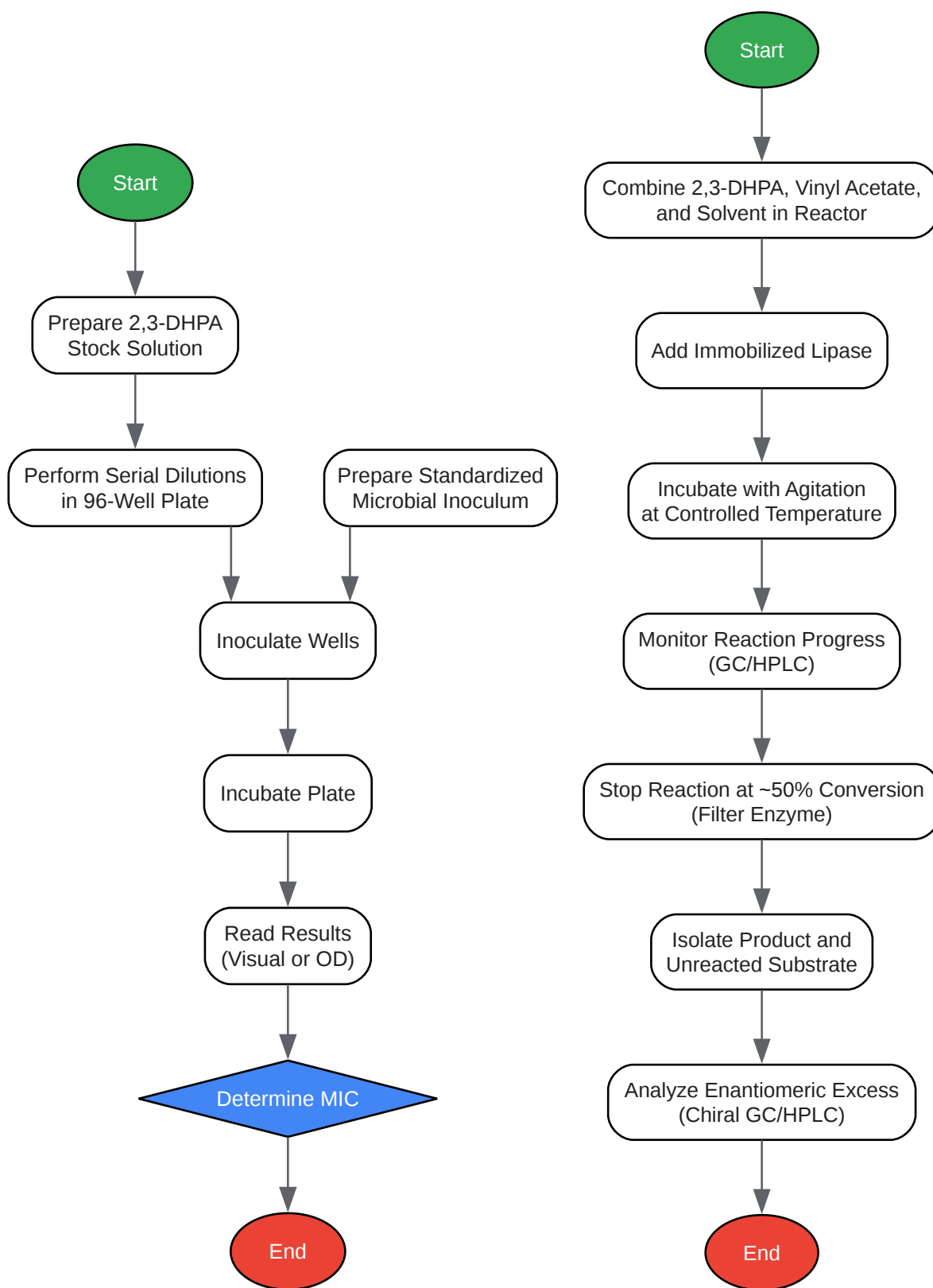
I. Antimicrobial Applications

2,3-Dihydroxypropyl acetate has demonstrated notable antimicrobial properties, positioning it as a potential agent in the development of new therapeutics for infectious diseases. It is reported to be effective against a range of both Gram-positive and Gram-negative bacteria, as well as fungi such as *Candida albicans*.^[1]

Mechanism of Action

The primary antimicrobial mechanism of 2,3-DHPA is believed to be the disruption of the microbial cell membrane. It is thought to bind to the cell wall and interfere with membrane permeability, leading to the leakage of intracellular components and ultimately cell death.^[1]





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References

- 1. 2,3-Dihydroxypropyl acetate | CymitQuimica [cymitquimica.com]
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